

# Personal protective equipment for handling Guaifenesin dimer

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Guaifenesin dimer

Cat. No.: B582824

[Get Quote](#)

## Essential Safety and Handling Guide for Guaifenesin Dimer

This guide provides crucial safety and logistical information for handling **Guaifenesin dimer** in a laboratory setting. Given the limited specific safety data available for **Guaifenesin dimer**, the following recommendations are based on the well-documented properties of Guaifenesin. It is imperative to conduct a site-specific risk assessment before handling **Guaifenesin dimer** and to consult the substance's specific Safety Data Sheet (SDS) if available.

## Immediate Safety Concerns

Guaifenesin is considered a hazardous substance that can be harmful if swallowed and may cause irritation to the skin, eyes, and respiratory system[1][2]. Prolonged or repeated exposure can potentially lead to target organ damage[3]. Therefore, avoiding all personal contact, including the inhalation of dust, is a primary safety precaution[1].

Key Physical and Chemical Properties of Guaifenesin

Property	Value	Source
Molecular Formula	C10H14O4	[4][5]
Molecular Weight	198.22 g/mol	[4][5]
Appearance	White or slightly grey crystals or crystalline aggregate	[1]
Melting Point	78.5-79°C	[4][6]
Boiling Point	215°C at 19 mmHg	[4]
Solubility	Soluble in water (1:20 at 25°C), ethanol, and chloroform	[1][4]

#### Toxicological Data for Guaifenesin

Toxicity Metric	Value	Species
Oral LD50	1510 mg/kg	Rat[1][2]
Intraperitoneal LD50	1000 mg/kg	Rat[1]
Intravenous LD50	360 mg/kg	Rat[1]
Oral LD50	690 mg/kg	Mouse[1]
Intraperitoneal LD50	495 mg/kg	Mouse[2]

## Personal Protective Equipment (PPE) Selection Workflow

The selection of appropriate PPE is critical to ensure safety when handling **Guaifenesin dimer**. The following workflow provides a systematic approach to this process.

Caption: Figure 1. A logical workflow for assessing risks and selecting appropriate PPE for handling **Guaifenesin dimer**.

## Operational Plan: Handling Procedures

A systematic approach to handling **Guaifenesin dimer** is essential to minimize exposure and ensure a safe laboratory environment.

### 1. Engineering Controls:

- Always handle **Guaifenesin dimer** in a well-ventilated area[1].
- Use a laboratory fume hood or other local exhaust ventilation to minimize the generation of dust and vapors[7].
- Ensure that a safety shower and eyewash station are readily accessible[8].

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles[8][9].
- Hand Protection: Use protective gloves, such as nitrile or low-protein, powder-free latex gloves. Double gloving should be considered. Inspect gloves for any signs of degradation before and during use[1][9].
- Skin and Body Protection: A standard laboratory coat is suitable for handling small quantities (up to 500 grams). For larger quantities, a disposable lab coat or coveralls with low permeability are recommended[1]. Wear closed-toe shoes that cover the entire foot[10].
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator with a P2 filter is required[11]. For significant quantities of airborne dust, a positive-pressure, full-face respirator may be necessary[1].

### 3. General Hygiene and Handling Practices:

- Avoid all personal contact with the substance, including inhalation of dust and contact with skin and eyes[1].
- Do not eat, drink, or smoke in the area where **Guaifenesin dimer** is handled or stored[1][11].
- Wash hands thoroughly with soap and water after handling the material[1][9].

- Keep containers securely sealed when not in use to prevent contamination and spills[1].
- Launder contaminated work clothes separately from other clothing before reuse[1].

## Disposal Plan

Proper disposal of **Guaifenesin dimer** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Collection:

- Collect waste **Guaifenesin dimer** and any contaminated materials (e.g., gloves, paper towels) in a designated, labeled, and sealed container.
- For spills, do not use dry sweeping methods that can generate dust. Instead, dampen the material with water before carefully sweeping it into a suitable container[1]. A vacuum cleaner fitted with a HEPA filter can also be used for dry spills[1].

### 2. Spill Response:

- Minor Spills: Clean up spills immediately. Wear appropriate PPE, including respiratory protection, gloves, and safety glasses. Use dry cleanup procedures and avoid generating dust[1].
- Major Spills: Evacuate the area and alert emergency responders. Only trained personnel with appropriate PPE should attempt to clean up a major spill[1][11]. Prevent the spilled material from entering drains or water courses[1].

### 3. Final Disposal:

- Dispose of waste materials through an approved waste disposal plant or licensed contractor[11][12].
- Follow all local, state, and federal regulations for chemical waste disposal. Do not mix with other waste unless instructed to do so by your institution's environmental health and safety department[11].
- Handle uncleaned containers as you would the product itself[11].

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. theglobalquality.com [theglobalquality.com]
- 4. Guaifenesin [drugfuture.com]
- 5. Guaifenesin - Wikipedia [en.wikipedia.org]
- 6. Guaifenesin | 93-14-1 [chemicalbook.com]
- 7. cleanchemlab.com [cleanchemlab.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. medline.com [medline.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Guaifenesin dimer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582824#personal-protective-equipment-for-handling-guaifenesin-dimer]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)